

# Essential Safety and Operational Guide for Handling Tetrachlorohydroquinone

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## Compound of Interest

Compound Name: Tetrachlorohydroquinone

Cat. No.: B164984

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) requirements, and operational plans for the handling and disposal of **Tetrachlorohydroquinone**, tailored for research and drug development professionals.

## Hazard Identification and Toxicological Data

**Tetrachlorohydroquinone** is a hazardous substance that is harmful if swallowed and causes significant skin and eye irritation.[1][2] It is a combustible solid that can form explosive dust-air mixtures.[3]

### Summary of Acute Toxicity Data

Route	Species	LD50 Value	Reference
Oral	Mouse	25 mg/kg	[1]
Oral	Mouse	368 mg/kg	[4]
Oral	Rat	3820 mg/kg	[4]
Intraperitoneal	Mouse	25 mg/kg	[1]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following equipment must be used when handling **Tetrachlorohydroquinone**. [3][4]

Area	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles / Face Shield	Wear chemical safety goggles or safety glasses with side shields that meet ANSI Z87.1 standards.[3][5] A face shield may be required for certain procedures. Contact lenses should not be worn as they can absorb and concentrate irritants.[3]
Skin	Chemical-Resistant Gloves & Lab Coat	Wear appropriate protective gloves and clothing to prevent all skin contact.[4] For prolonged or repeated contact, gloves with a high protection class (breakthrough time >240 minutes) are recommended.[3] Contaminated clothing should be removed immediately and laundered separately before reuse.[3][4]
Respiratory	Dust Respirator / Air-Purifying Respirator	Use a suitable dust respirator. A respiratory protection program that meets OSHA 29 CFR 1910.134 or European Standard EN 149 must be followed.[4] In situations where significant dust may be generated, an approved positive flow mask or powered air-purifying respirator (PAPR) should be used.[3]

## Operational Plans: Handling and Storage

### Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood or a space with local exhaust ventilation.[3]
- Avoid all personal contact, including inhalation of dust.[3]
- Minimize dust generation and accumulation during handling.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3]
- Wash hands and face thoroughly with soap and water after handling.[3]
- Keep containers securely sealed when not in use.[3][4]

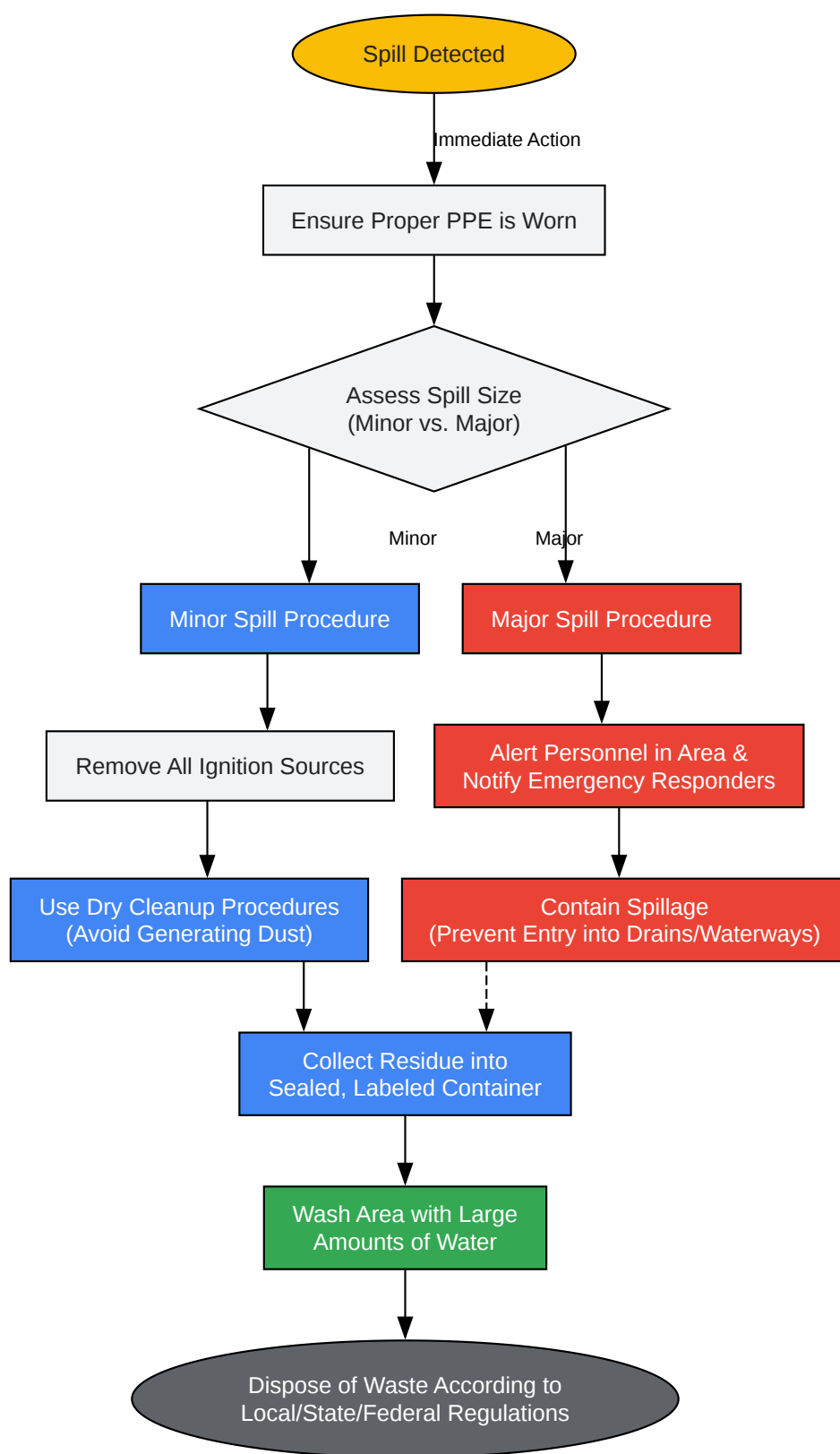
### Storage:

- Store in a tightly closed container in a cool, dry, and dark place.[4]
- Store away from incompatible materials, particularly oxidizing agents like nitrates and chlorine bleaches, as ignition may result.[3][4]
- Facilities should be equipped with an eyewash station and a safety shower.[4]

## Emergency and Disposal Plans

### Spill Response Protocol:

In the event of a spill, follow the procedures outlined below.



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Caption: Emergency response workflow for a **Tetrachlorohydroquinone** spill.

#### First Aid Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek immediate medical attention.[3][4]
- Skin Contact: Immediately remove all contaminated clothing.[3] Flush skin with plenty of running water and soap for at least 15 minutes.[3][4] Seek medical attention if irritation occurs or persists.[3]
- Inhalation: Move the person to fresh air immediately.[4][6] If breathing is difficult or has stopped, provide artificial respiration or oxygen.[4] Seek medical attention.[3][4]
- Ingestion: Do NOT induce vomiting.[4] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water.[4] Call a poison center or doctor immediately.[1]

#### Disposal Plan:

All waste material must be handled as hazardous waste in accordance with local, state, and federal regulations.[3] One approved method involves dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber. Puncture containers to prevent reuse before sending to an authorized landfill.[3] Do not allow the product to enter the sewage system or waterways.[3][7]

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Address: 3281 E Guasti Rd

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